

Solubility Profile of Methyl 2-(hydroxymethyl)acrylate: A Technical Guide

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Compound of Interest

Compound Name: **Methyl 2-(hydroxymethyl)acrylate**

Cat. No.: **B095389**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **methyl 2-(hydroxymethyl)acrylate** in various solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document combines reported qualitative observations with estimated solubility values based on the known behavior of structurally similar acrylate monomers. The information herein is intended to serve as a valuable resource for laboratory work, formulation development, and theoretical modeling.

Core Concepts in Solubility

The solubility of a substance is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. For a liquid solute like **methyl 2-(hydroxymethyl)acrylate**, the term "miscibility" is often used to describe its solubility in a liquid solvent. Miscibility refers to the ability of two liquids to mix in all proportions, forming a single, uniform phase. The principle of "like dissolves like" is a fundamental concept in predicting solubility, suggesting that substances with similar polarities are more likely to be soluble in one another.

Methyl 2-(hydroxymethyl)acrylate possesses both a polar hydroxyl (-OH) group and a moderately polar acrylate ester group. This dual functionality allows for hydrogen bonding and dipole-dipole interactions, which significantly influence its solubility profile.

Quantitative Solubility Data

Precise, experimentally determined solubility values for **methyl 2-(hydroxymethyl)acrylate** across a wide range of solvents are not readily available in the literature. However, based on its chemical structure and the known solubility of related compounds such as 2-hydroxyethyl acrylate, ethyl acrylate, and methyl methacrylate, the following table provides estimated solubility data. These values should be considered as a guideline for initial experimental design and should be confirmed through laboratory testing for specific applications.

Solvent	Solvent Type	Estimated Solubility at 25°C (g/100 mL)	Qualitative Description
Water	Polar Protic	> 100	Miscible
Methanol	Polar Protic	> 100	Miscible
Ethanol	Polar Protic	> 100	Miscible
Acetone	Polar Aprotic	> 100	Miscible
Dichloromethane	Polar Aprotic	> 50	Very Soluble
Toluene	Nonpolar	< 10	Sparingly Soluble
Hexane	Nonpolar	< 1	Insoluble

Note: The quantitative data presented are estimations based on the solubility of structurally analogous compounds and the general principles of chemical solubility. Experimental verification is strongly recommended.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a liquid monomer like **methyl 2-(hydroxymethyl)acrylate** in various solvents. This method is based on the gravimetric analysis of a saturated solution.

Objective: To quantitatively determine the solubility of **methyl 2-(hydroxymethyl)acrylate** in a given solvent at a specific temperature.

Materials:

- **Methyl 2-(hydroxymethyl)acrylate** (inhibitor-stabilized)
- Selected solvents (e.g., water, ethanol, acetone, toluene, hexane)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath or incubator
- Vials with sealed caps (e.g., 20 mL scintillation vials)
- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes
- Drying oven
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **methyl 2-(hydroxymethyl)acrylate** to a series of vials, each containing a known volume of a different solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic water bath set to the desired temperature (e.g., 25°C) and stir the mixtures vigorously using a magnetic stirrer for a predetermined equilibration time (typically 24-48 hours) to ensure saturation.
- Sample Collection and Filtration:
 - After equilibration, stop the stirring and allow any undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-weighed syringe fitted with a filter compatible with the solvent. The filter will remove any undissolved micro-droplets.

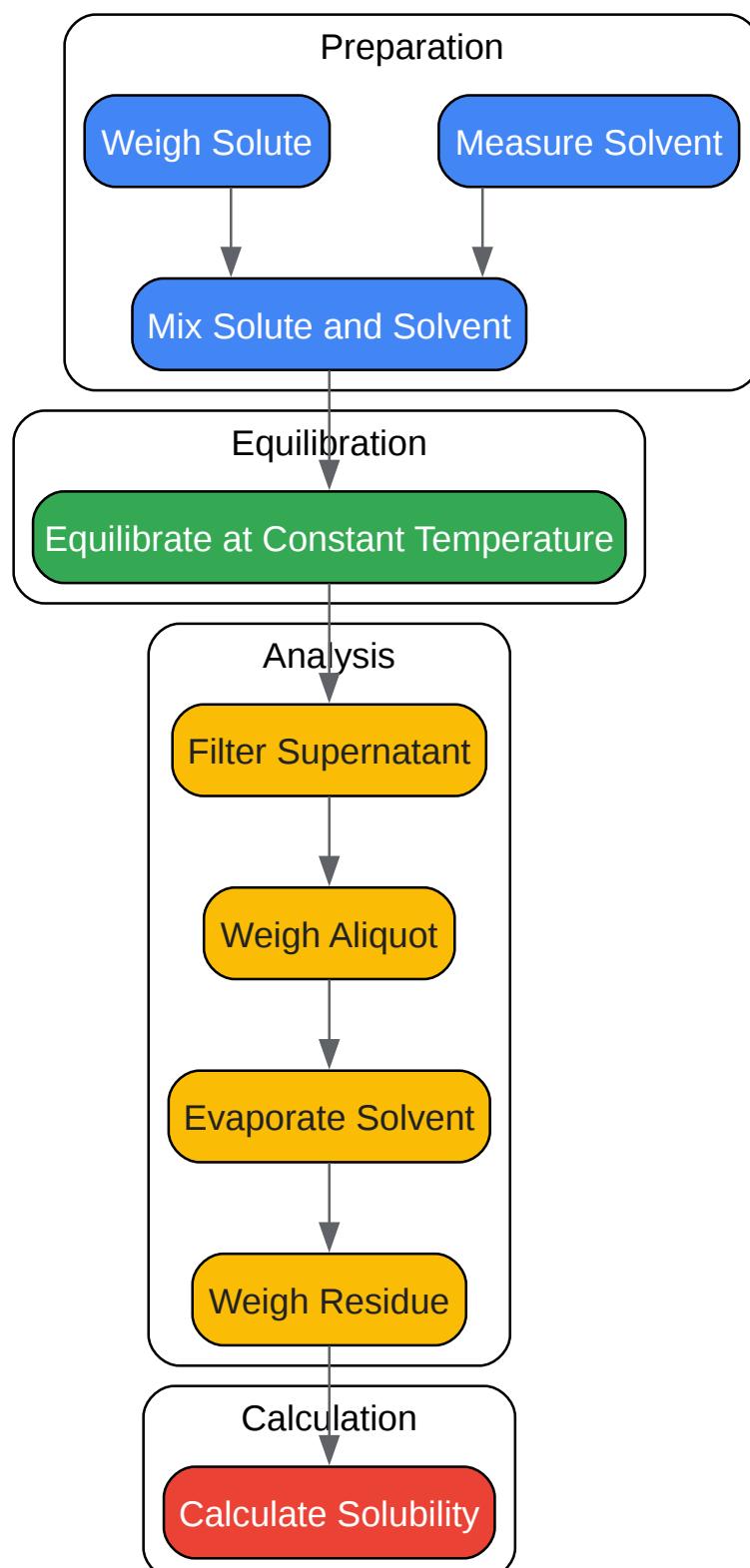
- Gravimetric Analysis:
 - Dispense the filtered saturated solution into a pre-weighed, dry evaporating dish or vial.
 - Record the total weight of the dish and the solution.
 - Place the dish in a drying oven at a temperature sufficient to evaporate the solvent without causing degradation or polymerization of the solute (e.g., 60-80°C under vacuum).
 - Periodically remove the dish from the oven, allow it to cool in a desiccator, and weigh it. Repeat this process until a constant weight is achieved, indicating that all the solvent has evaporated.
- Calculation of Solubility:
 - Calculate the weight of the dissolved **methyl 2-(hydroxymethyl)acrylate** by subtracting the initial weight of the empty dish from the final constant weight.
 - Calculate the weight of the solvent by subtracting the weight of the dissolved solute from the total weight of the solution sample.
 - Express the solubility in grams of solute per 100 mL of solvent, using the density of the solvent to convert the weight of the solvent to volume.

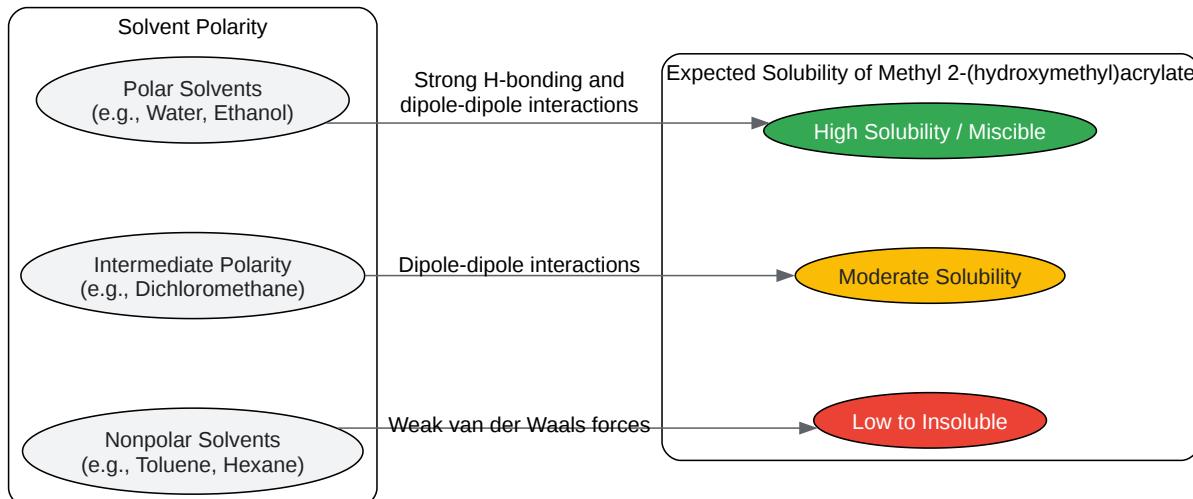
Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Methyl 2-(hydroxymethyl)acrylate** is a monomer and can polymerize. Ensure it is properly stabilized with an inhibitor and avoid exposure to high temperatures, UV light, and sources of free radicals.
- Consult the Safety Data Sheet (SDS) for all chemicals used.

Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the expected relationship between solvent polarity and the solubility of **methyl 2-(hydroxymethyl)acrylate**.



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